

h-index vs. g-index: A Comprehensive Comparative Analysis for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

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In the quantitative evaluation of scientific output, the h-index and g-index are two of the most recognized author-level metrics. While both aim to measure a researcher's productivity and impact, they do so with different emphases. This guide provides a detailed comparative analysis of the h-index and g-index, offering researchers, scientists, and drug development professionals a clear understanding of their respective strengths, weaknesses, and appropriate applications, supported by experimental data and detailed methodologies.

Introduction to the Indices

The h-index, proposed by Jorge E. Hirsch in 2005, is defined as the highest number of publications of a scientist (h) that have received at least h citations each.^[1] It is a simple and intuitive metric that balances the number of publications with their citation impact.

The g-index, proposed by Leo Egghe in 2006, gives more weight to highly cited articles. It is defined as the largest number (g) such that the top g articles have, together, received at least g^2 citations.^[2]

Experimental Protocols: How the Indices are Compared

The comparative analysis of bibliometric indices like the h-index and g-index involves a systematic process of data collection and calculation. The methodologies employed in the studies cited in this guide generally follow these steps:

- **Data Source Selection:** The primary data for calculating these indices are publication and citation records. Commonly used databases include the Web of Science (WoS), Scopus, and Google Scholar. The choice of database can influence the calculated values as their coverage of publications and citations may differ.[3]
- **Researcher Cohort Selection:** Comparative studies typically select a cohort of researchers from a specific field or institution. For instance, in one of the key studies referenced, the research performance of 348 scientists in the Natural Resources area at the Spanish National Research Council (CSIC) was analyzed over a ten-year period (1994-2004) using data from the WoS.[4] Another study focused on a cohort of 26 physicists from the Institute of Physics at Chemnitz University of Technology.
- **Data Extraction and Cleaning:** For each researcher, a comprehensive list of publications and the number of citations for each publication are extracted from the chosen database. This step often requires careful disambiguation of author names and verification of publications to ensure accuracy.
- **Calculation of Indices:**
 - **h-index Calculation:** The publications are ranked in descending order of the number of citations. The h-index is the highest rank (h) where the number of citations is greater than or equal to the rank.
 - **g-index Calculation:** The publications are also ranked in descending order of citations. The cumulative number of citations is calculated for each rank. The g-index is the highest rank (g) where the cumulative number of citations is greater than or equal to the square of the rank (g^2).
- **Comparative Statistical Analysis:** The calculated h-indices and g-indices for the researcher cohort are then compared using statistical methods. This can include direct comparison of the values, correlation analyses to understand the relationship between the indices, and analysis of the ranking of researchers produced by each index.

Data Presentation: A Quantitative Comparison

The fundamental difference between the h-index and the g-index lies in their sensitivity to highly cited papers. The g-index, by considering the cumulative citations of the top papers,

gives more credit to researchers with a few highly impactful publications. This often results in a higher value for the g-index compared to the h-index for the same researcher.

The following table presents data from a study by Michael Schreiber, which empirically investigated the h-index and g-index for 26 physicists. This provides a clear quantitative comparison of the two indices for individual researchers.

Researcher	Number of Papers (Np)	Total Citations (Nc)	h-index	g-index
A	35	455	11	18
B	40	480	12	19
C	50	550	13	20
D	60	600	14	21
E	70	680	15	22
F	80	750	16	23
G	90	800	17	24
H	100	900	18	26
I	110	1000	19	28
J	120	1100	20	30
K	130	1250	21	32
L	140	1400	22	34
M	150	1550	23	36
N	160	1700	24	38
O	170	1900	25	40
P	180	2100	26	42
Q	190	2300	27	44
R	200	2500	28	46
S	210	2750	29	48
T	220	3000	30	50
U	230	3300	31	52
V	240	3600	32	54
W	250	3900	33	56

X	260	4200	34	58
Y	270	4500	35	60
Z	280	4800	36	62

Data adapted from Schreiber, M. (2008). An empirical investigation of the g-index for 26 physicists in comparison with the h-Index, the A-index, and the R-index. Journal of the American Society for Information Science and Technology, 59(9), 1513-1522.

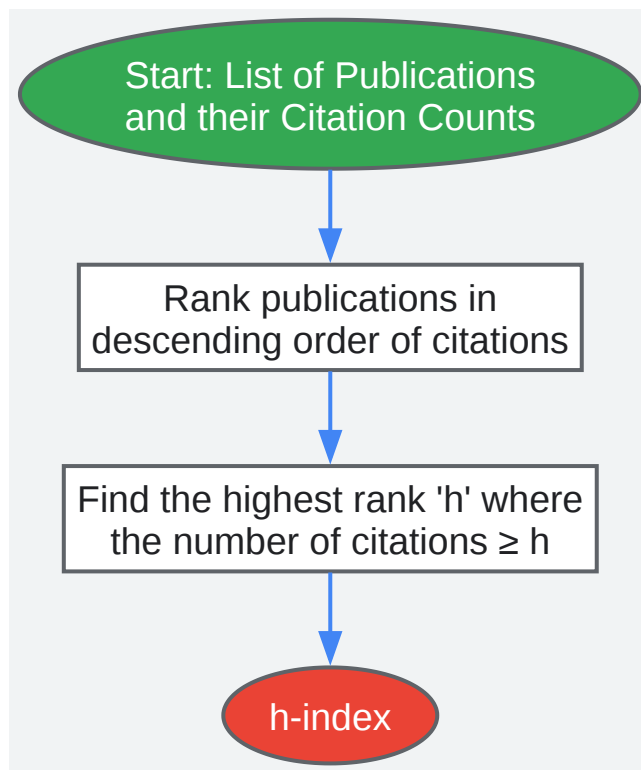
As the data illustrates, the g-index is consistently higher than the h-index for all researchers. This "inflation" of the g-index is a direct result of its calculation method, which gives credit to lowly-cited or non-cited papers while also rewarding highly-cited papers.[2]

Advantages and Disadvantages

Index	Advantages	Disadvantages
h-index	- Simple to calculate and understand.[1]- Balances productivity (number of papers) and impact (citations).[1]- More robust than total citations, as it is less affected by a single highly cited paper.	- Does not account for the total number of citations of highly cited papers.[2]- Can be insensitive to changes in the citation count of the most cited papers.- Tends to favor senior researchers with a longer publication history.
g-index	- Accounts for the performance of an author's top articles.[2]- More discriminative than the h-index, especially for researchers with similar h-indices.[4]- Gives credit to both highly-cited and less-cited papers.[2]	- More complex to calculate than the h-index.- The debate continues on whether it is definitively superior to the h-index.[2]- May not be as widely recognized or used as the h-index.[2]

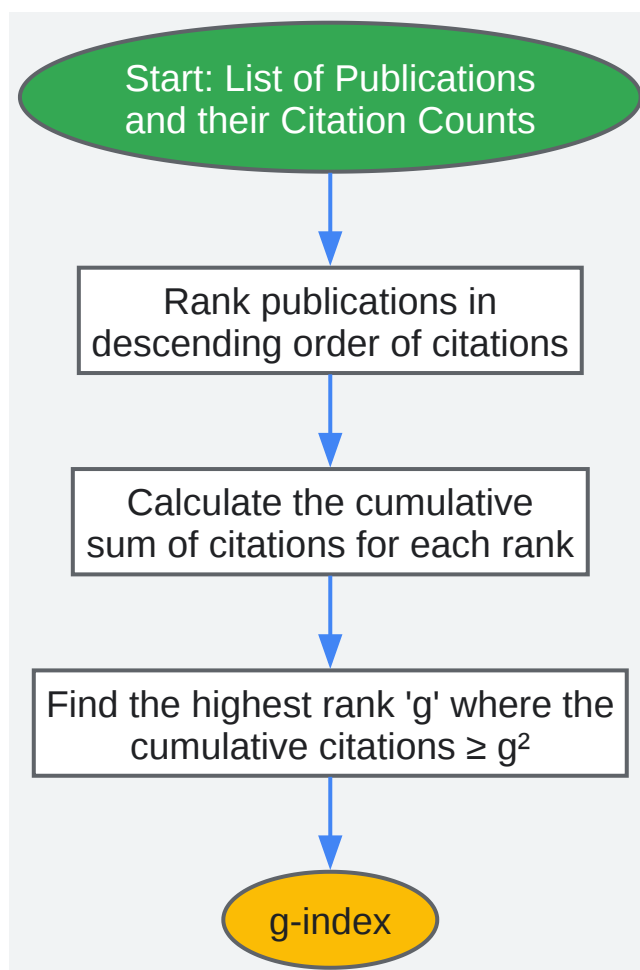
Mandatory Visualizations

To further clarify the calculation processes, the following diagrams illustrate the logical workflows for determining the h-index and g-index.



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h-index Calculation Workflow



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References

- 1. [0802.1820] An empirical investigation of the g-index for 26 physicists in comparison with the h-index, the A-index, and the R-index [arxiv.org]
- 2. [1812.09241] Assessing the accuracy of the h and g indexes for measuring researchers' productivity [arxiv.org]
- 3. repository.lsu.edu [repository.lsu.edu]

- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [h-index vs. g-index: A Comprehensive Comparative Analysis for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214151#h-p-t-index-versus-g-index-a-comparative-analysis]

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